

# 4-Iodobenzoic Acid- $^{13}\text{C}_6$ chemical properties

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## Compound of Interest

Compound Name: 4-Iodobenzoic Acid- $^{13}\text{C}_6$

Cat. No.: B12413673

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An In-depth Technical Guide to 4-Iodobenzoic Acid- $^{13}\text{C}_6$

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, applications, and relevant experimental protocols for 4-Iodobenzoic Acid- $^{13}\text{C}_6$ . This isotopically labeled compound is a crucial tool in modern analytical and pharmaceutical research.

## Core Chemical Properties

4-Iodobenzoic Acid- $^{13}\text{C}_6$  is the stable isotope-labeled version of 4-Iodobenzoic acid, where all six carbon atoms in the benzene ring are  $^{13}\text{C}$  isotopes. This labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantitative analysis. While its chemical reactivity is analogous to its unlabeled counterpart, its physical properties are dominated by the increased molecular weight.

## Physical and Chemical Data

The fundamental properties of 4-Iodobenzoic Acid- $^{13}\text{C}_6$  are summarized below. The data for the unlabeled analogue (4-Iodobenzoic Acid) are provided for comparison, as many physical properties are nearly identical.

Property	Value (4-Iodobenzoic Acid- <sup>13</sup> C <sub>6</sub> )	Value (4-Iodobenzoic Acid)	Citations
Molecular Formula	<sup>13</sup> C <sub>6</sub> C <sub>1</sub> H <sub>5</sub> IO <sub>2</sub>	C <sub>7</sub> H <sub>5</sub> IO <sub>2</sub>	[1]
Molecular Weight	254.06 g/mol (calculated)	248.02 g/mol	[2][3]
Appearance	White to off-white solid/powder	White to off-white powder or crystals	[2][4][5]
Melting Point	Not specified, expected ~270-273°C	270-273 °C	[6][7]
Solubility	Not specified	Slightly soluble in water; Soluble in alcohol and ether.	[5]
CAS Number	Not available	619-58-9	[2][3]
IUPAC Name	4-Iodobenzoic acid- <sup>13</sup> C <sub>6</sub>	4-Iodobenzoic acid	[2]

## Spectroscopic Data

Spectroscopic analysis is critical for confirming the identity and purity of 4-Iodobenzoic Acid-<sup>13</sup>C<sub>6</sub>.

- Mass Spectrometry (MS): The key feature of the labeled compound is its mass spectrum. The molecular ion peak will be shifted by +6 m/z units compared to the unlabeled standard due to the six <sup>13</sup>C atoms. This distinct mass difference is the basis for its use as an internal standard in quantitative LC-MS or GC-MS assays.[8] The unlabeled compound shows a prominent peak at m/z 248.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: The proton NMR spectrum will be very similar to the unlabeled compound, showing signals corresponding to the aromatic protons.

- $^{13}\text{C}$  NMR: The  $^{13}\text{C}$  NMR spectrum is significantly different. The signals for the six benzene ring carbons will be present, but their coupling patterns with adjacent  $^{13}\text{C}$  atoms will be complex. This can be a powerful tool for structural confirmation.[\[9\]](#)[\[10\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum is expected to be nearly identical to that of the unlabeled 4-Iodobenzoic acid, showing characteristic peaks for the carboxylic acid O-H and C=O stretches, as well as aromatic C-H and C=C vibrations.[\[3\]](#)

## Applications in Research and Drug Development

The primary utility of 4-Iodobenzoic Acid- $^{13}\text{C}_6$  stems from its isotopic label.

- Internal Standard: Its most common application is as an internal standard for the accurate quantification of unlabeled 4-Iodobenzoic acid or its derivatives in complex biological matrices using mass spectrometry (LC-MS, GC-MS).[\[8\]](#) By adding a known amount of the  $^{13}\text{C}_6$ -labeled standard to a sample, variations in sample preparation and instrument response can be normalized, leading to highly accurate results.
- Tracer Studies: It can be used as a tracer in metabolic studies to follow the fate of 4-Iodobenzoic acid or related drug candidates in vitro and in vivo.[\[1\]](#)[\[8\]](#)
- Pharmaceutical Synthesis Intermediate: The unlabeled 4-Iodobenzoic acid is a versatile building block in organic synthesis and pharmaceutical development.[\[11\]](#)[\[12\]](#) It serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs), including anti-inflammatory, analgesic, and anti-cancer agents.[\[11\]](#)[\[12\]](#)[\[13\]](#) The labeled version can be used to synthesize labeled APIs for pharmacokinetic and drug metabolism studies.

## Experimental Protocols

### General Synthesis of 4-Iodobenzoic Acid

While a specific protocol for the  $^{13}\text{C}_6$  labeled version is not publicly detailed, it would follow established synthetic routes for the unlabeled compound, starting from a  $^{13}\text{C}_6$ -labeled precursor like  $^{13}\text{C}_6$ -benzene. A common laboratory-scale synthesis involves the diazotization of an aminobenzoic acid followed by a Sandmeyer-type reaction.[\[14\]](#)[\[15\]](#)

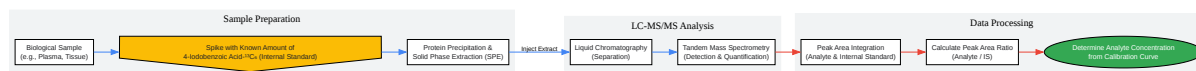
Example Reaction Scheme (for unlabeled): p-Aminobenzoic acid  $\rightarrow$  (Diazotization with  $\text{NaNO}_2/\text{HCl}$ )  $\rightarrow$  Diazonium Salt  $\rightarrow$  (Reaction with KI)  $\rightarrow$  4-Iodobenzoic acid

General Laboratory Procedure:

- Diazotization: p-Aminobenzoic acid is dissolved in an aqueous solution of a strong acid (e.g., hydrochloric acid).[14]
- The solution is cooled to below 5°C in an ice bath.[14]
- A solution of sodium nitrite in water is added slowly while maintaining the low temperature to form the diazonium salt.[14]
- Iodination: A solution of potassium iodide is prepared.[14]
- The cold diazonium salt solution is added to the potassium iodide solution. The diazonium group is replaced by iodine, often with the evolution of nitrogen gas.[14]
- Isolation and Purification: The resulting crude 4-Iodobenzoic acid precipitates from the solution. It is collected by vacuum filtration.[14]
- Purification is typically achieved by recrystallization from a suitable solvent such as an ethanol/water mixture or by sublimation under vacuum.[6]

## Quantitative Analysis Workflow using LC-MS

This workflow illustrates the use of 4-Iodobenzoic Acid- $^{13}\text{C}_6$  as an internal standard for quantifying an unlabeled analyte (e.g., a drug candidate derived from 4-Iodobenzoic acid).



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Caption: Workflow for quantitative analysis using a stable isotope-labeled internal standard.

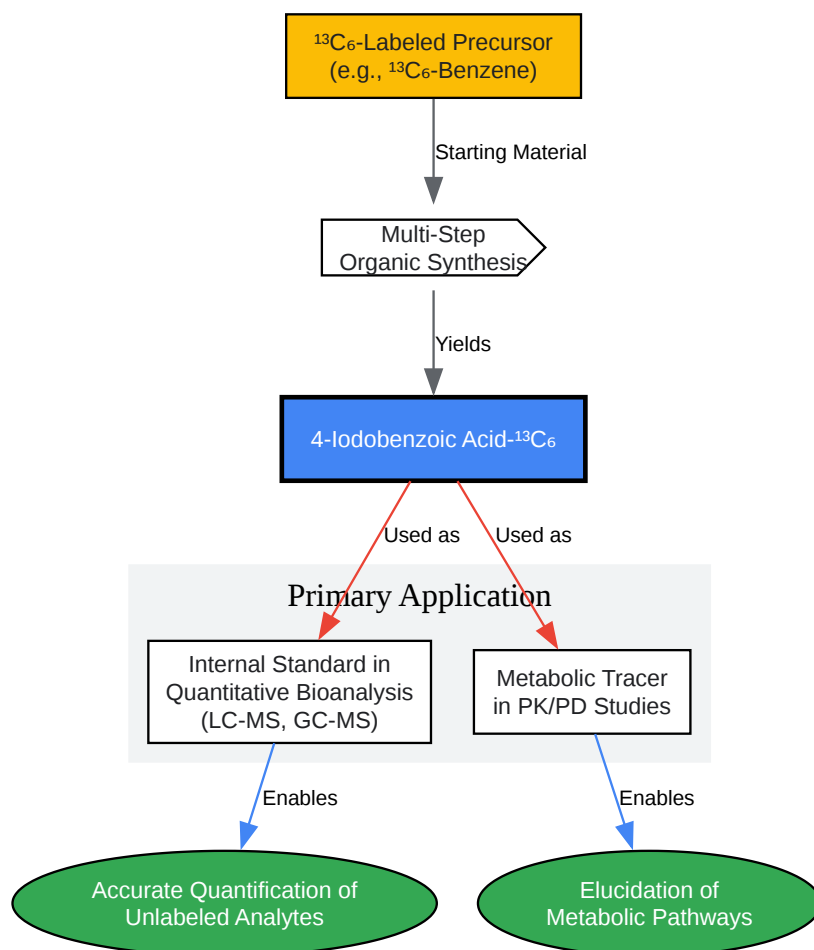
## Safety and Handling

Based on the Safety Data Sheet (SDS) for the unlabeled 4-Iodobenzoic acid, the following hazards should be noted. Users must consult the specific SDS for 4-Iodobenzoic Acid- $^{13}\text{C}_6$  from their supplier.

- Hazard Statements: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[\[2\]](#)[\[16\]](#)[\[17\]](#)
- Precautionary Statements:
  - Prevention: Avoid breathing dust. Wash skin thoroughly after handling. Use only in a well-ventilated area. Wear protective gloves, eye protection, and face protection.[\[4\]](#)[\[18\]](#)
  - Response:
    - IF ON SKIN: Wash with plenty of water.[\[18\]](#)
    - IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[18\]](#)
    - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[18\]](#)
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[\[4\]](#)[\[18\]](#)

## Logical Relationships in Synthesis and Application

The following diagram illustrates the central role of 4-Iodobenzoic Acid- $^{13}\text{C}_6$ , from its synthesis to its primary application as an analytical tool.



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Caption: Relationship between the synthesis and application of 4-Iodobenzoic Acid-<sup>13</sup>C<sub>6</sub>.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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